

Comprehensive Safety and Handling Guide for 4-Formylphenylpropanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Formylphenyl propionate

Cat. No.: B1295054

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for handling rac-2-(4-Formylphenyl)propionic acid (CAS No. 43153-07-7), also known as Ibuprofen Impurity K. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

4-Formylphenylpropanoic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. It is crucial to use appropriate personal protective equipment to minimize risks.

Hazard Summary:

Hazard Statement	GHS Classification
H315: Causes skin irritation	Skin irritation (Category 2)[1][2][3]
H319: Causes serious eye irritation	Eye irritation (Category 2A)[1][2][3]
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory system[1][2][3]
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)[2][3]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Respiratory Protection	NIOSH-approved air-purifying respirator with particulate filter.	To prevent inhalation of dust and aerosols, which can cause respiratory irritation.[1][4]
Eye and Face Protection	Chemical safety goggles or a face shield.	To protect against splashes and dust that can cause serious eye irritation.[1][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact that can cause irritation.[1]
Body Protection	Laboratory coat or chemical-resistant coveralls.	To protect skin and personal clothing from contamination.[5]
Footwear	Closed-toe shoes.	To protect feet from spills.[6]

Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following procedures is mandatory to ensure a safe working environment.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][3]
- Ensure that an eyewash station and safety shower are readily accessible.[7]
- Avoid the formation of dust and aerosols.[3]

2. Handling the Compound:

- Wash hands thoroughly after handling.[1][4]
- Avoid contact with skin, eyes, and clothing.[3][8]

- Do not breathe in dust.[1]
- Keep the container tightly closed when not in use.[1][4]

3. Accidental Release Measures:

- Evacuate personnel from the affected area.
- Wear appropriate PPE as outlined above.
- For dry spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[3]
- Do not let the product enter drains.[1][3]

4. First Aid Measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[1][4]
- In case of skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice.[1][4]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.[1][4]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.[8]

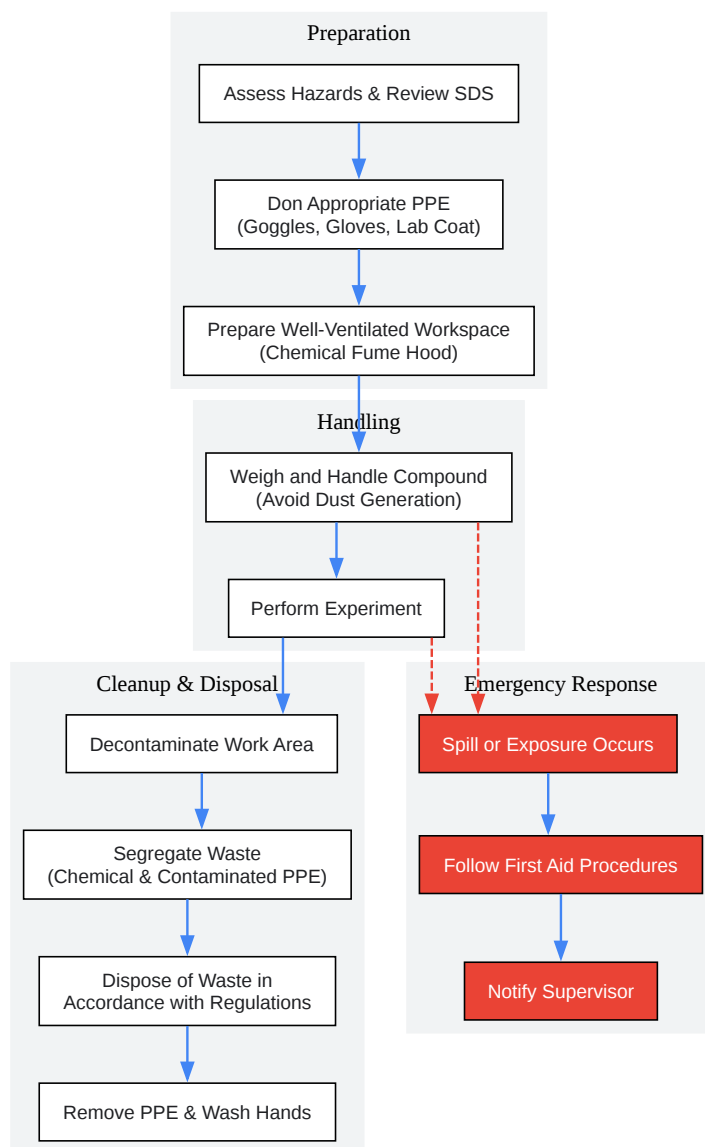
Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Dispose of contents and container to an approved waste disposal plant.[1][4]
- Contaminated PPE: Contaminated clothing and gloves should be removed and placed in a sealed container for disposal. Wash contaminated clothing before reuse.[1]

Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of 4-Formylphenylpropanoic acid.



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Caption: Workflow for the safe handling of 4-Formylphenylpropanoic acid.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. 2-(4-Formylphenyl)propionic acid | C₁₀H₁₀O₃ | CID 10219663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 5. [bio-fount.com](https://www.bio-fount.com) [[bio-fount.com](https://www.bio-fount.com)]
- 6. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 7. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 8. download.basf.com [download.basf.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 4-Formylphenylpropanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1295054#personal-protective-equipment-for-handling-4-formylphenyl-propionate>]

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